

# A Comparative Analysis of Magnetic Torque in Ordered vs. Disordered CrPt<sub>3</sub>

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chromium--platinum (1/3)

Cat. No.: B15483342

[Get Quote](#)

For researchers, scientists, and drug development professionals, understanding the nuances of magnetic properties at the nanoscale is crucial for the advancement of spintronic devices and magnetic sensing technologies. This guide provides an objective comparison of the magnetic torque characteristics in chemically ordered versus disordered phases of the alloy CrPt<sub>3</sub>, supported by experimental data.

The intermetallic compound CrPt<sub>3</sub> presents a fascinating case study in the relationship between atomic ordering and magnetic phenomena. In its chemically ordered L1<sub>2</sub> phase, CrPt<sub>3</sub> is ferrimagnetic, exhibiting strong magnetic properties. Conversely, in its chemically disordered A1 phase, it behaves as a paramagnetic material.<sup>[1]</sup> This distinct difference in magnetic ground states would intuitively suggest a significant disparity in their ability to generate and respond to magnetic torques, a fundamental aspect of spin-based electronics. However, recent studies have revealed a more complex and intriguing picture.

## Unconventional Spin Torques Independent of Magnetic Order

A pivotal finding in the study of CrPt<sub>3</sub> is the observation of unconventional field-like spin torques in both the ordered (ferrimagnetic) and disordered (paramagnetic) phases.<sup>[1]</sup> This suggests that the origin of these torques is not directly tied to the long-range magnetic ordering of the material. Instead, it is proposed that these torques arise from an indirect nonlocal spin-orbit torque due to spin scattering at the interface with an adjacent material (in this case, a copper layer), combined with symmetry breaking at this interface.

This discovery is significant as it broadens the range of materials that could be utilized for generating spin torques, moving beyond the conventional reliance on heavy metals with strong spin-orbit coupling or magnetically ordered materials.

## Comparative Magnetic and Torque Properties

To facilitate a clear comparison, the following table summarizes the key magnetic and torque-related properties of ordered and disordered CrPt<sub>3</sub>.

Property	Ordered CrPt <sub>3</sub> (L1 <sub>2</sub> Phase)	Disordered CrPt <sub>3</sub> (A1 Phase)
Magnetic Order	Ferrimagnetic	Paramagnetic
Unconventional Spin Torque	Present	Present
Magnetocrystalline Anisotropy (K <sub>u</sub> )	~5 x 10 <sup>6</sup> erg/cc[2]	Negligible
Saturation Magnetization (M <sub>s</sub> )	~250 emu/cc[2]	0
Coercivity (H <sub>c</sub> )	High (e.g., > 9 kOe)[2]	0
Anomalous Hall Effect	Present in ferrimagnetic state	Absent in paramagnetic state

## Experimental Protocols

The generation and comparison of magnetic torques in ordered and disordered CrPt<sub>3</sub> rely on precise fabrication of thin film heterostructures and sensitive measurement techniques.

## Synthesis of Ordered and Disordered CrPt<sub>3</sub> Thin Films

The distinct phases of CrPt<sub>3</sub> are typically achieved by controlling the deposition and post-annealing temperatures during molecular beam epitaxy (MBE) or sputtering.

- **Substrate Preparation:** Single crystal MgO(110) substrates are commonly used to promote epitaxial growth.
- **Deposition:** A thin film of CrPt<sub>3</sub> (typically around 15 nm) is deposited on the substrate.

- Disordered Phase: Deposition at a relatively low temperature, such as 400°C, results in a chemically disordered A1 crystal structure.
- Ordered Phase: To achieve the L1<sub>2</sub> ordered phase, deposition is carried out at a higher temperature (e.g., 700°C) or a lower temperature deposition is followed by a high-temperature anneal (e.g., 600°C).
- Heterostructure Formation: To measure the spin torque, the CrPt<sub>3</sub> layer is incorporated into a multilayer stack, for example: MgO / CrPt<sub>3</sub> (15 nm) / Cu (3 nm) / Ni<sub>81</sub>Fe<sub>19</sub> (Permalloy, 5-8 nm) / Al<sub>2</sub>O<sub>3</sub> (2 nm). The copper layer serves to decouple the CrPt<sub>3</sub> and the ferromagnetic permalloy layer, which acts as a detector for the injected spin current. The aluminum oxide layer acts as a protective cap.

The ordering of the CrPt<sub>3</sub> film is confirmed using X-ray diffraction (XRD), where the L1<sub>2</sub> phase exhibits a characteristic (110) superlattice peak that is absent in the disordered A1 phase.

## Measurement of Magnetic Torque

Spin-Torque Ferromagnetic Resonance (ST-FMR) is a powerful technique used to quantify the spin torques generated by the CrPt<sub>3</sub> layer.

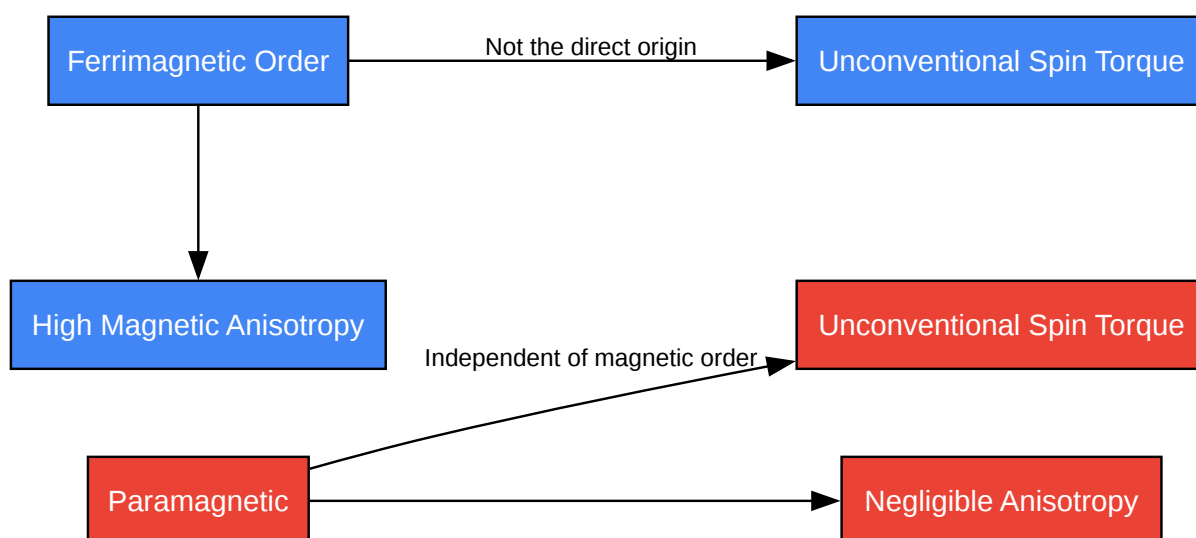
- Device Fabrication: The multilayer film is patterned into microstrips using photolithography and ion milling.
- RF Current Application: A radio-frequency (RF) current is applied along the microstrip. This current generates a spin current in the CrPt<sub>3</sub> layer due to the spin Hall effect and potentially other mechanisms.
- Spin Current Injection: The spin current is injected into the adjacent permalloy layer, exerting a torque on its magnetization.
- Ferromagnetic Resonance: When an external magnetic field is applied and its strength, along with the RF frequency, satisfies the ferromagnetic resonance condition of the permalloy layer, the magnetization of the permalloy layer begins to precess.
- Voltage Detection: This precession leads to a time-varying resistance due to the anisotropic magnetoresistance (AMR) of the permalloy. The mixing of the RF current and the oscillating

resistance produces a measurable DC voltage across the device.

- Torque Analysis: By analyzing the symmetric and antisymmetric components of the measured DC voltage as a function of the applied magnetic field, the different components of the spin torque (damping-like and field-like) can be de-convolved and their efficiencies quantified.

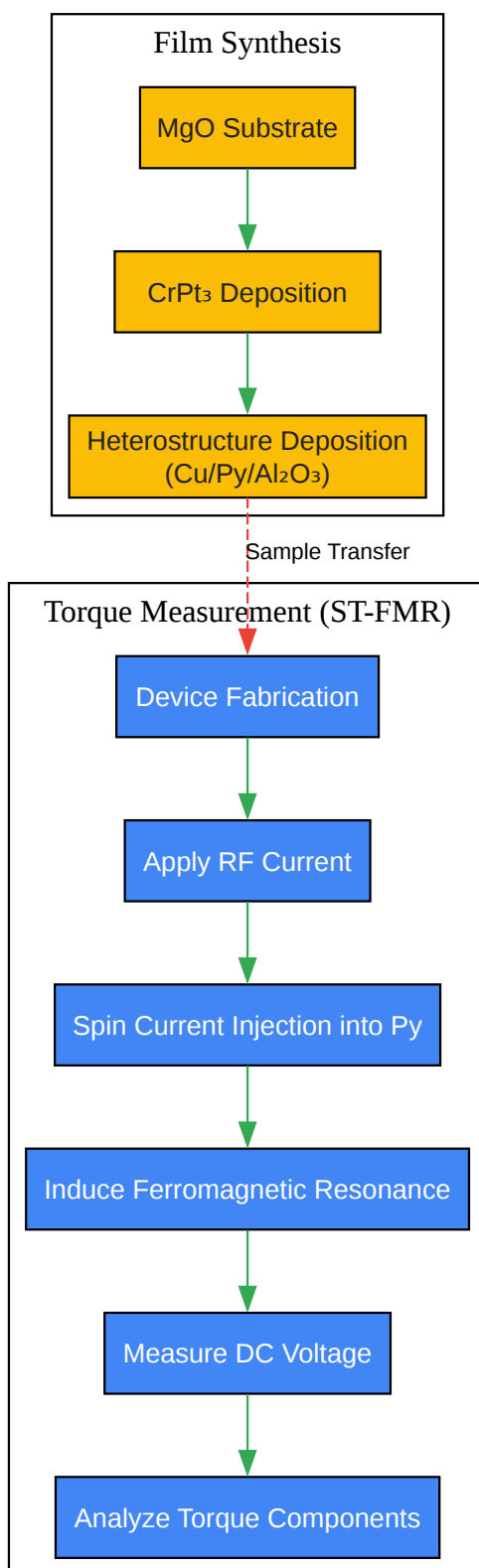
## Visualizing the Concepts

To better illustrate the relationships and processes described, the following diagrams are provided.



[Click to download full resolution via product page](#)

Figure 1: Comparison of properties in ordered and disordered CrPt<sub>3</sub>.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. journals.aps.org [journals.aps.org]
- 2. nagoya.repo.nii.ac.jp [nagoya.repo.nii.ac.jp]
- To cite this document: BenchChem. [A Comparative Analysis of Magnetic Torque in Ordered vs. Disordered CrPt<sub>3</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15483342#comparing-magnetic-torque-in-ordered-vs-disordered-crpt3\]](https://www.benchchem.com/product/b15483342#comparing-magnetic-torque-in-ordered-vs-disordered-crpt3)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)